

Safeguarding Your Laboratory: Proper Disposal of 2,2-Diphenylglycine

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Compound of Interest

Compound Name: 2,2-Diphenylglycine

Cat. No.: B147090

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For researchers and professionals in drug development, adherence to strict safety and disposal protocols is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **2,2-Diphenylglycine**, ensuring the safety of laboratory personnel and environmental compliance. While **2,2-Diphenylglycine** is not classified as a hazardous substance, responsible handling and disposal are crucial for maintaining a safe research environment.^[1]

Safety and Handling Profile

The following table summarizes the key safety information for **2,2-Diphenylglycine**.

Parameter	Information	Source
Physical State	Powder Solid	[1][2]
Appearance	White, Odorless	[1][2]
Health Hazards	Not classified as hazardous to health at given concentrations.	[1]
Environmental Hazards	Contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants.	[1]
Incompatible Materials	Strong oxidizing agents.	[2]
Personal Protective Equipment (PPE)	Safety glasses with side shields (or goggles), protective gloves, and appropriate clothing to prevent skin exposure.	[2]
First Aid: Eye Contact	Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.	[1]
First Aid: Skin Contact	Wash off immediately with soap and plenty of water. Get medical attention.	[1]
First Aid: Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.	[1]
First Aid: Ingestion	Clean mouth with water. Get medical attention.	[1]

Step-by-Step Disposal Protocol

Follow this detailed methodology for the safe disposal of **2,2-Diphenylglycine**.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling the chemical, ensure you are wearing the appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Work in a well-ventilated area to avoid inhalation of dust particles.[\[1\]](#)

2. Containment of Spills:

- In case of a spill, avoid generating dust.
- Carefully sweep up the solid material.[\[1\]](#)
- Use a shovel or other appropriate tool to collect the swept-up powder.[\[1\]](#)

3. Packaging for Disposal:

- Place the collected **2,2-Diphenylglycine** waste into a suitable, clearly labeled container for disposal.[\[1\]](#)
- Ensure the container is tightly sealed to prevent any leakage or spillage.

4. Disposal Route:

- The primary recommendation for disposal is to adhere to local, state, and federal regulations for non-hazardous chemical waste.[\[1\]](#)
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on approved disposal methods.

5. Decontamination:

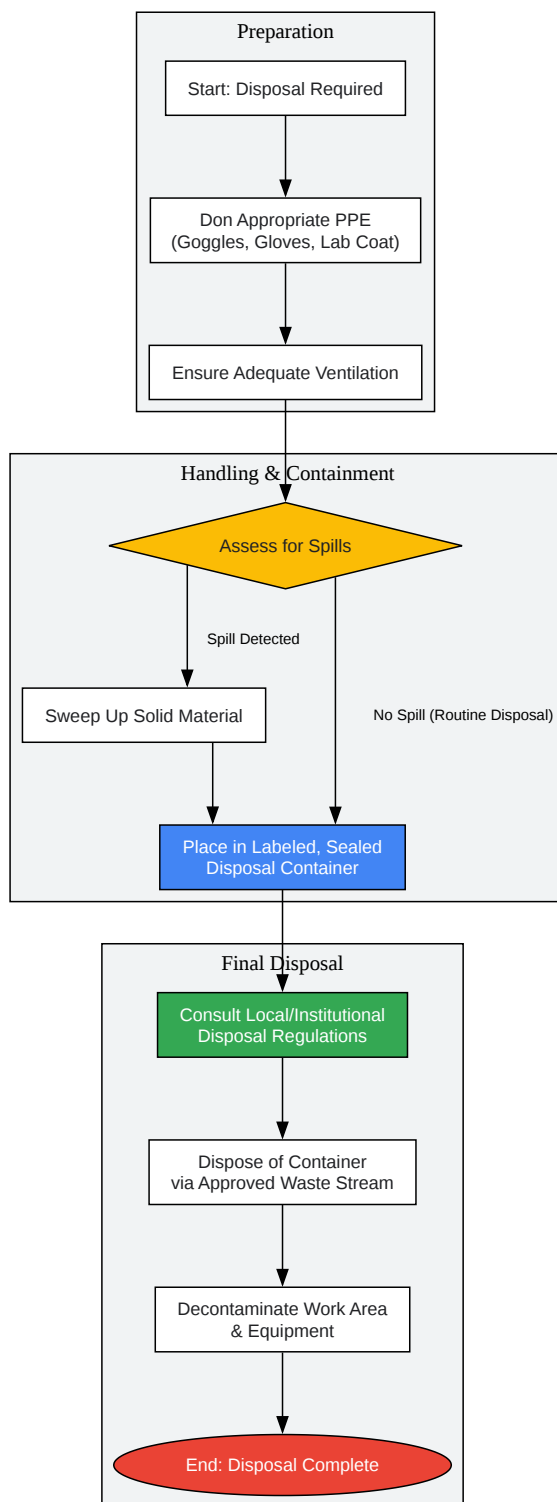
- Thoroughly clean the area of the spill and any equipment used in the cleanup process.
- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[\[2\]](#)

6. Empty Container Disposal:

- Do not reuse empty containers that have held **2,2-Diphenylglycine**.[\[1\]](#)
- Dispose of empty containers in accordance with your institution's guidelines for chemical container disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2,2-Diphenylglycine**.



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Caption: Workflow for the proper disposal of **2,2-Diphenylglycine**.

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References

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